

Aluminum Nitrate Nonahydrate: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum nitrate hydrate

Cat. No.: B3041033

[Get Quote](#)

Introduction

Aluminum nitrate nonahydrate, $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$, is a white, crystalline solid that is highly soluble in water. It is the nonahydrate form of aluminum nitrate, a salt of aluminum and nitric acid. This compound serves as a versatile reagent in various chemical syntheses and has applications in diverse fields, including materials science, catalysis, and as a mordant in dyeing. For researchers, scientists, and drug development professionals, a thorough understanding of its properties and applications is crucial for its effective and safe utilization.

Core Physicochemical Properties

A clear understanding of the fundamental properties of aluminum nitrate nonahydrate is essential for its application in research and development. The following table summarizes its key identifiers and physicochemical characteristics.

Property	Value	Reference
CAS Number	7784-27-2	[1][2][3][4]
Molecular Weight	375.13 g/mol	[1][2][3]
Molecular Formula	$\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	[1][3][4]
Appearance	White crystalline solid	[2][5]
Density	1.72 g/cm ³	[2][5]
Melting Point	73.9 °C	[2][5]
Boiling Point	150 °C (decomposes)	[2][5]
Solubility in Water	67.3 g/100 mL	[2][5]

Applications in Research and Synthesis

Aluminum nitrate nonahydrate is a valuable precursor and catalyst in various organic reactions. Its utility stems from its ability to act as a Lewis acid and a nitrating agent.

Catalysis in Organic Synthesis

One of the prominent applications of aluminum nitrate nonahydrate is as a catalyst in organic synthesis. It has been effectively used in:

- One-pot Mannich reaction for the synthesis of β -amino carbonyl compounds.
- Electrophilic substitution reaction of indoles with aromatic aldehydes to produce bis(indolyl)methanes.
- Solvent-free Biginelli reaction for the synthesis of 3,4-dihydropyrimidinones.

The catalytic activity of aluminum nitrate nonahydrate is attributed to the Lewis acidity of the aluminum ion, which activates the substrates for nucleophilic attack.

Experimental Protocols

To illustrate the practical application of aluminum nitrate nonahydrate, a generalized experimental protocol for its use as a catalyst in the synthesis of bis(indolyl)methanes is provided below.

Synthesis of Bis(indolyl)methanes using Aluminum Nitrate Nonahydrate as a Catalyst

Objective: To synthesize bis(indolyl)methanes from indoles and aromatic aldehydes using aluminum nitrate nonahydrate as a catalyst.

Materials:

- Indole
- Aromatic aldehyde (e.g., benzaldehyde)
- Aluminum nitrate nonahydrate
- Solvent (e.g., acetonitrile)
- Standard laboratory glassware and magnetic stirrer

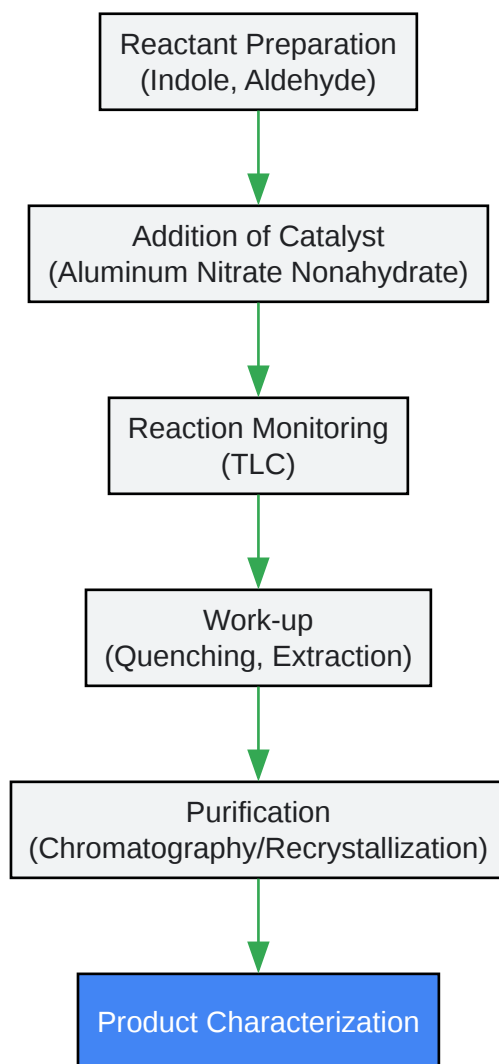
Procedure:

- In a round-bottom flask, dissolve the indole (2 mmol) and the aromatic aldehyde (1 mmol) in the chosen solvent (10 mL).
- Add a catalytic amount of aluminum nitrate nonahydrate (e.g., 10 mol%) to the reaction mixture.
- Stir the mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion of the reaction, quench the reaction with water.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure.

- Purify the crude product by column chromatography or recrystallization to obtain the pure bis(indolyl)methane.

Logical Workflow for Catalytic Application

The following diagram illustrates the logical workflow for utilizing aluminum nitrate nonahydrate as a catalyst in a typical organic synthesis.



[Click to download full resolution via product page](#)

Caption: Catalytic Synthesis Workflow.

Safety and Handling

Aluminum nitrate nonahydrate is a strong oxidizing agent and should be handled with care. It is advisable to consult the Safety Data Sheet (SDS) before use. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. The compound should be stored in a cool, dry, and well-ventilated area away from combustible materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminum nitrate nonahydrate | AlH₁₈N₃O₁₈ | CID 24567 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Aluminium nitrate - Wikipedia [en.wikipedia.org]
- 3. Aluminum nitrate nonahydrate - Aluminium nitrate [sigmaaldrich.com]
- 4. 7784-27-2 CAS | ALUMINIUM NITRATE NONAHYDRATE | Metallic Salts (Metal Salts) | Article No. 00927 [lobachemie.com]
- 5. best Aluminum nitrate nonahydrate Crystalline - FUNCMASTER [funcmater.com]
- To cite this document: BenchChem. [Aluminum Nitrate Nonahydrate: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3041033#cas-number-and-molecular-weight-of-aluminum-nitrate-nonahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com